

Ercalcitriol-13C,d3: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ercalcitriol-13C,d3

Cat. No.: B12407738

[Get Quote](#)

Ercalcitriol-13C,d3 is a stable isotope-labeled version of Ercalcitriol, the biologically active form of vitamin D2. This labeled compound serves as an invaluable tool in research and clinical diagnostics, particularly as an internal standard for mass spectrometry-based quantification of vitamin D metabolites. This guide provides a technical overview of its properties, its role in experimental protocols, and the core biological signaling pathways of its unlabeled counterpart, Ercalcitriol.

Core Properties of Ercalcitriol-13C,d3

The key physical and chemical properties of **Ercalcitriol-13C,d3** are summarized in the table below. The incorporation of one carbon-13 atom and three deuterium atoms results in a precise mass shift, enabling its distinction from the endogenous analyte in analytical assays.

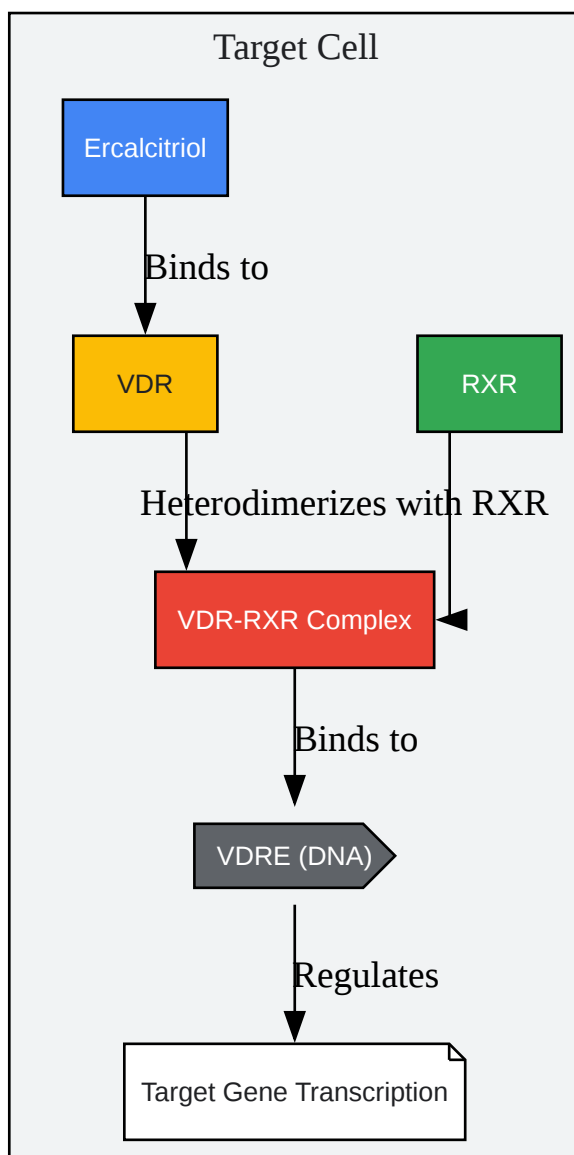
Property	Value
Molecular Formula	$C_{27}^{13}CH_{41}D_3O_3$ [1]
Molecular Weight	432.66 g/mol [1]
Synonyms	1 α ,25-Dihydroxy Vitamin D2-13C,d3 [2]
Primary Use	Isotope-Labeled Internal Standard [2]

Mechanism of Action: The Vitamin D Receptor Signaling Pathway

Ercalcitriol, and by extension its labeled form, exerts its biological effects by binding to the Vitamin D Receptor (VDR), a nuclear receptor.^[3] This interaction initiates a cascade of molecular events that ultimately regulate the transcription of target genes.

The key steps in the signaling pathway are as follows:

- **Binding to VDR:** Ercalcitriol enters the target cell and binds to the VDR in the nucleus.
- **Heterodimerization:** This binding induces a conformational change in the VDR, leading to its heterodimerization with the Retinoid X Receptor (RXR).
- **VDRE Interaction:** The VDR/RXR complex then binds to specific DNA sequences known as Vitamin D Response Elements (VDREs) located in the promoter regions of target genes.
- **Transcriptional Regulation:** The binding of the VDR/RXR complex to VDREs recruits a complex of co-activator or co-repressor proteins, which in turn modulates the transcription of genes involved in a variety of physiological processes. These include calcium and phosphate homeostasis, bone health, and immune function.



[Click to download full resolution via product page](#)

Caption: Signaling pathway of Ercalcitriol via the Vitamin D Receptor.

Experimental Protocol: Quantification of Vitamin D Metabolites using LC-MS/MS

Ercalcitriol-13C,d3 is crucial for the accurate quantification of Ercalcitriol in biological samples, such as serum or plasma, using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). A generalized workflow for such an experiment is outlined below.

- Sample Preparation:
 - A known amount of **Ercalcitriol-13C,d3** internal standard is spiked into the biological sample.
 - Proteins are precipitated using a solvent like acetonitrile.
 - The supernatant is subjected to solid-phase extraction (SPE) or liquid-liquid extraction (LLE) to isolate and concentrate the vitamin D metabolites.
- Liquid Chromatography (LC):
 - The extracted sample is injected into an LC system.
 - A C18 reversed-phase column is typically used to separate Ercalcitriol from other vitamin D metabolites and matrix components.
 - A gradient elution with a mobile phase consisting of water and an organic solvent (e.g., methanol or acetonitrile) with additives like formic acid or ammonium formate is employed.
- Tandem Mass Spectrometry (MS/MS):
 - The eluent from the LC is introduced into the mass spectrometer, typically equipped with an electrospray ionization (ESI) source.
 - The instrument is operated in Multiple Reaction Monitoring (MRM) mode. Specific precursor-to-product ion transitions for both endogenous Ercalcitriol and the **Ercalcitriol-13C,d3** internal standard are monitored.
 - The ratio of the peak area of the endogenous Ercalcitriol to the peak area of the internal standard is used to calculate the concentration of Ercalcitriol in the original sample. This ratiometric measurement corrects for any sample loss during preparation and variations in instrument response.



[Click to download full resolution via product page](#)

Caption: General workflow for quantification of Ercalcitriol using a labeled internal standard.

In conclusion, **Ercalcitriol-13C,d3** is an essential analytical tool for researchers and clinicians. Its use as an internal standard allows for the precise and accurate measurement of Ercalcitriol, facilitating studies on vitamin D metabolism, deficiency, and the therapeutic monitoring of vitamin D supplementation. Understanding the core signaling pathway of Ercalcitriol is fundamental to interpreting the data obtained from such quantitative studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.eu [file.medchemexpress.eu]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Ercalcitriol | TargetMol [targetmol.com]
- To cite this document: BenchChem. [Ercalcitriol-13C,d3: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12407738#ercalcitriol-13c-d3-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com